In-Depth Technical Guide to the Characterization of Trifluoperazine N-glucuronide-d3

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Compound of Interest		
Compound Name:	*Trifluoperazine N-glucuronide-d3*	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of **Trifluoperazine N-glucuronide-d3**, a key internal standard in the bioanalysis of the antipsychotic drug Trifluoperazine. This document outlines the compound's properties, metabolic pathway, and detailed experimental protocols for its synthesis and analytical characterization.

Introduction

Trifluoperazine is a phenothiazine antipsychotic used in the management of schizophrenia and other psychotic disorders. Its metabolism is a critical aspect of its pharmacology and toxicology. One of the major metabolic pathways is glucuronidation, a phase II conjugation reaction that increases the water solubility of the drug and facilitates its excretion. The N-glucuronide of Trifluoperazine is a significant metabolite, and its deuterated analog, **Trifluoperazine N-glucuronide-d3**, serves as an essential tool for accurate quantification of Trifluoperazine and its metabolites in biological matrices using mass spectrometry-based methods. The stable isotope label minimizes analytical variability and improves the reliability of pharmacokinetic and metabolic studies.[1]

Chemical and Physical Properties

Trifluoperazine N-glucuronide-d3 is a deuterated form of the N-glucuronide metabolite of Trifluoperazine. The deuterium atoms are typically located on the N-methyl group of the

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piperazine ring.

Property	Value
Chemical Formula	C27H29D3F3N3O6S
Molecular Weight	586.64 g/mol
Parent Drug	Trifluoperazine
Metabolic Enzyme	UDP-glucuronosyltransferase 1A4 (UGT1A4)[2][3][4]
Appearance	Off-white to light yellow solid
Solubility	Soluble in methanol and water

Metabolic Pathway

Trifluoperazine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes and UDP-glucuronosyltransferases (UGTs). UGT1A4 is the specific enzyme responsible for the N-glucuronidation of the piperazine nitrogen of Trifluoperazine, leading to the formation of Trifluoperazine N-glucuronide.[2][3][4]

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Caption: Metabolic conversion of Trifluoperazine to its N-glucuronide.

Experimental Protocols

Enzymatic Synthesis of **Trifluoperazine N-glucuronide-d3**

This protocol describes a general method for the enzymatic synthesis of **Trifluoperazine N-glucuronide-d3** using liver microsomes, which can be adapted for specific laboratory conditions.

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Materials:

- Trifluoperazine-d3
- Human liver microsomes (or recombinant UGT1A4)
- Uridine 5'-diphosphoglucuronic acid (UDPGA), trisodium salt
- Magnesium chloride ($MgCl_2$)
- Tris-HCl buffer (pH 7.4)
- Acetonitrile
- Water

Procedure:

- Prepare a stock solution of Trifluoperazine-d3 in a minimal amount of organic solvent (e.g., methanol or DMSO) and dilute it with the incubation buffer.
- In a microcentrifuge tube, combine the Tris-HCl buffer, $MgCl_2$, and the Trifluoperazine-d3 substrate.
- Add the human liver microsomes (or recombinant UGT1A4) to the reaction mixture.
- Pre-incubate the mixture at 37°C for 5 minutes.
- Initiate the reaction by adding UDPGA.
- Incubate the reaction at 37°C for a predetermined time (e.g., 1-4 hours), with gentle shaking.
- Terminate the reaction by adding an equal volume of cold acetonitrile.
- Centrifuge the mixture to pellet the protein.
- Collect the supernatant containing the synthesized **Trifluoperazine N-glucuronide-d3** for purification.

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Purification:

The synthesized product can be purified using preparative high-performance liquid chromatography (HPLC) with a suitable C18 column and a gradient of acetonitrile in water.

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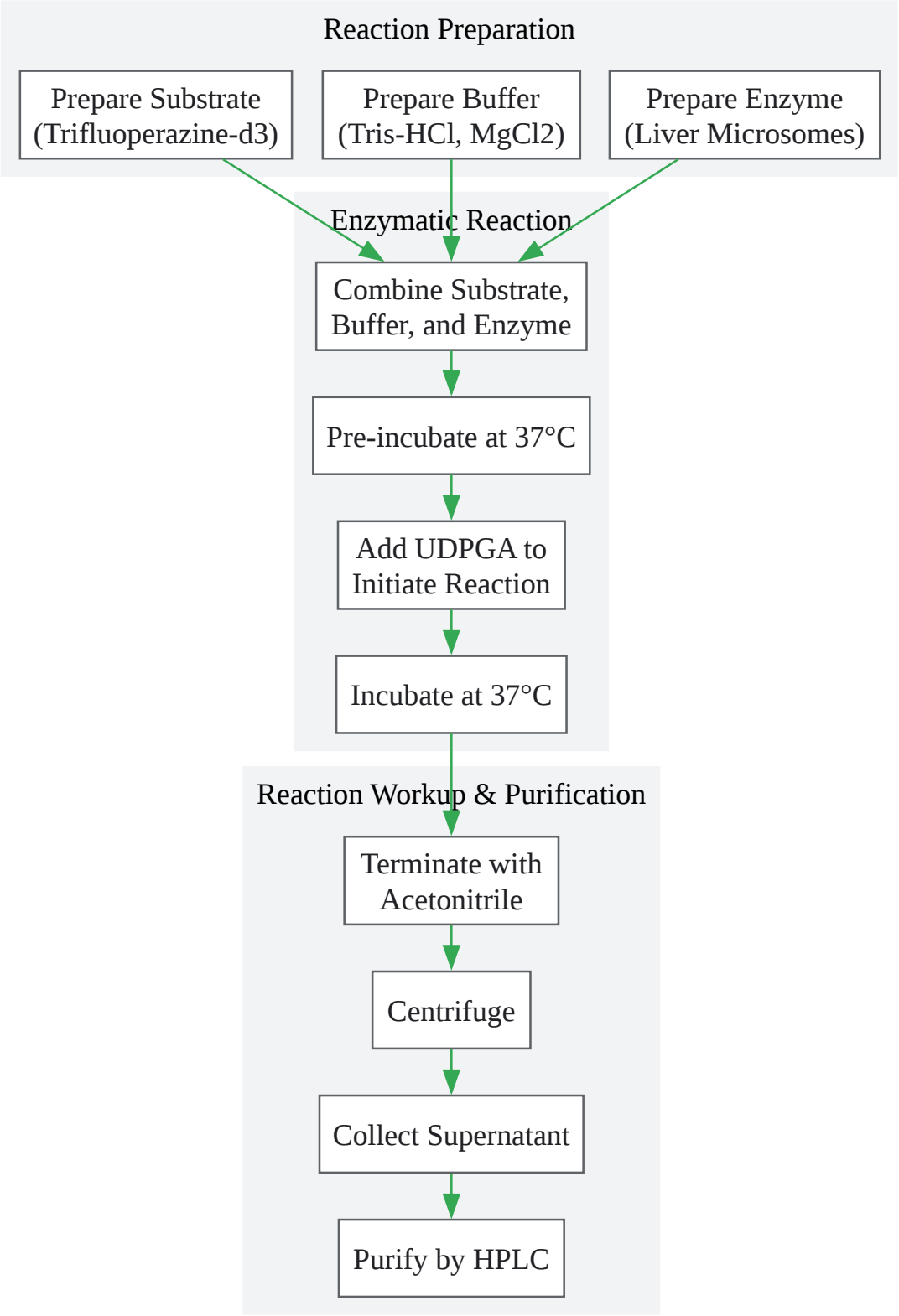

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Caption: Workflow for the enzymatic synthesis of **Trifluoperazine N-glucuronide-d3**.

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Mass Spectrometry (MS) Characterization

Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a liquid chromatography system is recommended for accurate mass measurement and fragmentation analysis.

Liquid Chromatography Method:

Parameter	Recommended Condition
Column	C18 reverse-phase (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with low %B, ramp up to a high %B over several minutes
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	1 - 5 µL

Mass Spectrometry Parameters:

Parameter	Recommended Setting
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 - 4.5 kV
Source Temperature	120 - 150 °C
Desolvation Gas	Nitrogen
Collision Gas	Argon or Nitrogen
Collision Energy	Ramped (e.g., 10-40 eV) to obtain fragmentation

Expected Fragmentation Pattern:

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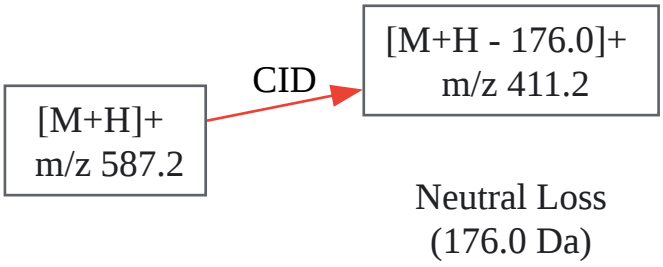
The most characteristic fragmentation of glucuronides in positive ion mode is the neutral loss of the glucuronic acid moiety (176.0321 Da).[5] For **Trifluoperazine N-glucuronide-d3**, this would result in a fragment ion corresponding to the protonated Trifluoperazine-d3.

- Precursor Ion (M+H)+: m/z 587.2
- Major Fragment Ion: m/z 411.2 (corresponding to [Trifluoperazine-d3 + H]+) resulting from the neutral loss of 176.0 Da.

Further fragmentation of the m/z 411.2 ion would be consistent with the known fragmentation pattern of Trifluoperazine.



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Caption: Key fragmentation pathway of **Trifluoperazine N-glucuronide-d3** in MS/MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy Characterization

NMR spectroscopy is essential for the definitive structural elucidation of the synthesized compound. Due to the complexity of the molecule, 2D NMR experiments (e.g., COSY, HSQC, HMBC) are highly recommended in addition to 1D ^{1}H and ^{13}C NMR.

Sample Preparation: Dissolve 1-5 mg of the purified **Trifluoperazine N-glucuronide-d3** in a suitable deuterated solvent (e.g., Methanol-d4 or DMSO-d6).

Expected ^{1}H NMR Spectral Features:

- Aromatic Protons: Multiple signals in the aromatic region (δ 7.0-8.0 ppm) corresponding to the phenothiazine ring system.

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- Piperazine and Propyl Chain Protons: A complex series of multiplets in the aliphatic region (δ 2.5-4.0 ppm).
- Glucuronide Protons: Characteristic signals for the anomeric proton (δ ~5.0-5.5 ppm) and other sugar protons (δ 3.0-4.5 ppm).
- N-CD3 Group: The deuterium labeling will result in the absence of the N-methyl singlet that would be present in the non-deuterated analog.

Expected ^{13}C NMR Spectral Features:

- Aromatic Carbons: Signals in the downfield region (δ 110-150 ppm).
- Glucuronide Carbons: Signals including the anomeric carbon (δ ~100 ppm) and the carboxyl carbon (δ ~170 ppm).
- Aliphatic Carbons: Signals for the piperazine and propyl chain carbons in the upfield region (δ 20-60 ppm).
- N-CD3 Carbon: A characteristic triplet (due to C-D coupling) in the upfield region.

Data Summary

The following tables summarize the expected analytical data for the characterization of **Trifluoperazine N-glucuronide-d3**.

Table 1: Mass Spectrometry Data

Ion	Expected m/z
[M+H]+	587.2
[M+H - C6H8O6]+	411.2

Table 2: Key Expected ^{1}H NMR Chemical Shifts (in Methanol-d4)

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Proton	Expected Chemical Shift (δ ppm)
Aromatic Protons	7.0 - 8.0
Anomeric Proton (H-1')	~5.0 - 5.5
Aliphatic Protons	2.5 - 4.5

Note: Specific chemical shifts and coupling constants would need to be determined from the actual spectra of the synthesized compound.

Conclusion

The thorough characterization of **Trifluoperazine N-glucuronide-d3** using the methodologies outlined in this guide is crucial for its validation as a reliable internal standard. The combination of enzymatic synthesis, HPLC purification, and detailed structural analysis by mass spectrometry and NMR spectroscopy ensures the identity, purity, and stability of this essential analytical tool for researchers in drug metabolism and pharmacokinetics.

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